

handling and safety protocols for Diethyl pyimDC

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Compound Focus: Diethyl pyimDC

Cat. No.: S13958279

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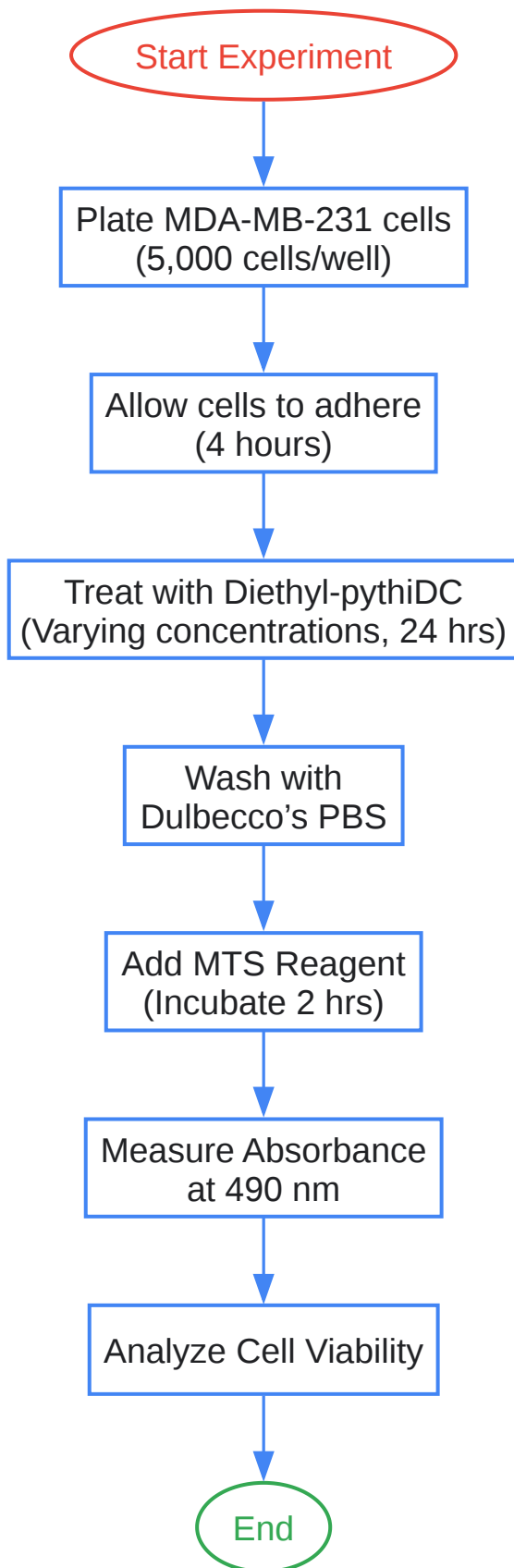
Basic Properties & Handling Information

The table below summarizes the available information on **Diethyl pyimDC** (also referred to as Diethyl-pythiDC in one source) [1].

Property	Details
Chemical Name	Diethyl-pythiDC (identified as a closely related compound) [1]
CAS Number	1821370-70-0 [1]
Biological Activity	Inhibitor of collagen prolyl 4-hydroxylases (CP4Hs) [1]
Molecular Weight	306.34 g/mol [1]
Physical Form	Off-white to light yellow solid [1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years [1]
Storage (Solution)	-80°C for 2 years; -20°C for 1 year [1]
Solubility (DMSO)	33.33 mg/mL (108.80 mM) [1]

Experimental Protocol

Based on the search results, here is a detailed methodology for a cell-based assay using this compound [1].



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Frequently Asked Questions

- **What is the recommended solvent for preparing a Diethyl pyimDC stock solution?** Dimethyl sulfoxide (DMSO) is a suitable solvent. A stock solution of **33.33 mg/mL (108.80 mM)** can be prepared, but note that **hygroscopic DMSO can significantly impact solubility**, so it's best to use a newly opened container [1].
- **Does Diethyl pyimDC cause cytotoxicity or iron deficiency in cells?** In studies on MDA-MB-231 cells, Diethyl-pyithiDC did not show cytotoxic activity at high micromolar concentrations. Furthermore, unlike some other compounds, treatment did not induce an iron-deficient phenotype at concentrations as high as **500 µM** [1].

Important Safety Notes

- **General Handling:** The available source emphasizes that the compound is **"For research use only"** and **"not for sale to patients"** [1]. Standard safe laboratory practices should be followed.
- **Information Gap:** The search results do not contain specific first-aid measures, personal protective equipment (PPE) requirements, or ecological disposal information for this compound.
- **Controlled Substance:** One note in the source states, **"This product is a controlled substance and not for sale in your territory"** [1], indicating you must check its regulatory status in your location.

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References

1. Diethyl-pyithiDC | CP4H Inhibitor [medchemexpress.com]

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